

Advanced Technical Guide & Safety Protocol: Sodium 2-Naphthoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium 2-Naphthoate

CAS No.: 17273-79-9

Cat. No.: B096117

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Safe Handling and Application in Hydrotropic Solubilization

Executive Summary & Chemical Precision

Sodium 2-naphthoate (CAS: 17273-79-9) is the sodium salt of 2-naphthoic acid. It is distinct from Sodium 2-naphtholate (the salt of 2-naphthol), a distinction critical for safety and reactivity. While often overshadowed by sodium benzoate in general applications, **Sodium 2-naphthoate** exhibits superior hydrotropic efficiency due to the expanded

-electron system of its naphthalene ring, making it a potent solubilizer for hydrophobic pharmaceutical actives (APIs).

This guide synthesizes safety data with operational protocols for its primary use: Hydrotropic Solubilization.

Chemical Identity Matrix

Parameter	Specification
Chemical Name	Sodium 2-naphthalenecarboxylate
Common Name	Sodium 2-naphthoate
CAS Number	17273-79-9
Molecular Formula	
Molecular Weight	194.16 g/mol
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in water (Hydrotropic nature)
Key Distinction	NOT Sodium 2-naphtholate (CAS 875-83-2). ^[1] Naphthoate is a carboxylate; Naphtholate is a phenolate.

Hazard Profiling & Risk Assessment

While **Sodium 2-naphthoate** is generally less corrosive than its phenolic counterparts, it acts as a significant irritant. The primary risks stem from inhalation of fine dust and direct ocular contact.

GHS Classification (29 CFR 1910.1200 / EU CLP)

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation).

Mechanistic Toxicology

- Alkalinity: Aqueous solutions of **Sodium 2-naphthoate** are mildly alkaline due to hydrolysis (salt of a weak acid and strong base). This alkalinity contributes to mucous membrane irritation upon inhalation of mists.

- **Hydrotropic Action on Membranes:** As a hydrotrope, the compound disrupts water structure and increases the solubility of hydrophobic molecules.[2] Theoretically, high-concentration exposure could destabilize lipid bilayers in corneal tissues, leading to the "Serious Eye Irritation" classification.

Technical Application: Hydrotropic Solubilization

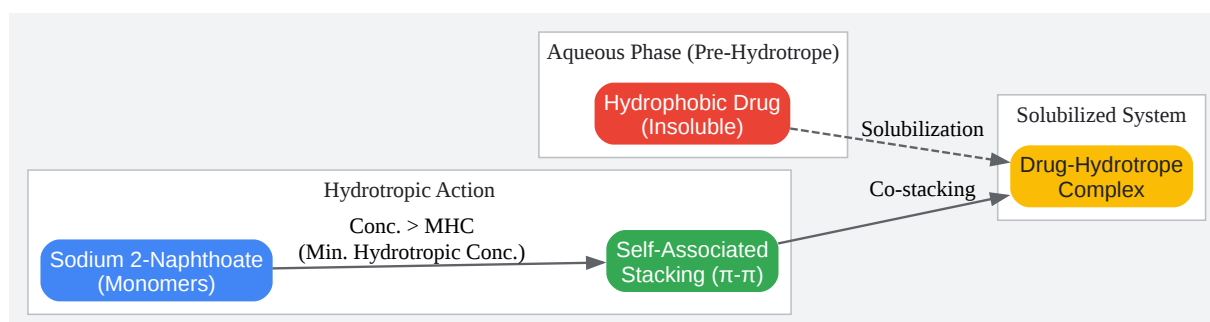
The primary laboratory utility of **Sodium 2-naphthoate** is increasing the aqueous solubility of poorly soluble drugs (e.g., Ibuprofen, Ketoprofen) without using organic solvents.

Mechanism of Action

Unlike surfactants, **Sodium 2-naphthoate** does not form micelles at a critical concentration.[2][3][4] Instead, it aggregates in a stepwise fashion (stacking) driven by

interactions between the naphthalene rings. These stacks intercalate with the hydrophobic drug, shielding it from the aqueous environment.

Visualization: Hydrotropic Stacking Mechanism



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Figure 1: Mechanism of hydrotropic solubilization.[3][4] **Sodium 2-naphthoate** monomers stack via

interactions, encapsulating the hydrophobic drug.

Operational Protocol: Preparation of 1.0M Stock Solution

Objective: Create a stable hydrotropic stock solution for drug solubility studies. Safety Note: This reaction is mildly exothermic.

Reagents & Equipment

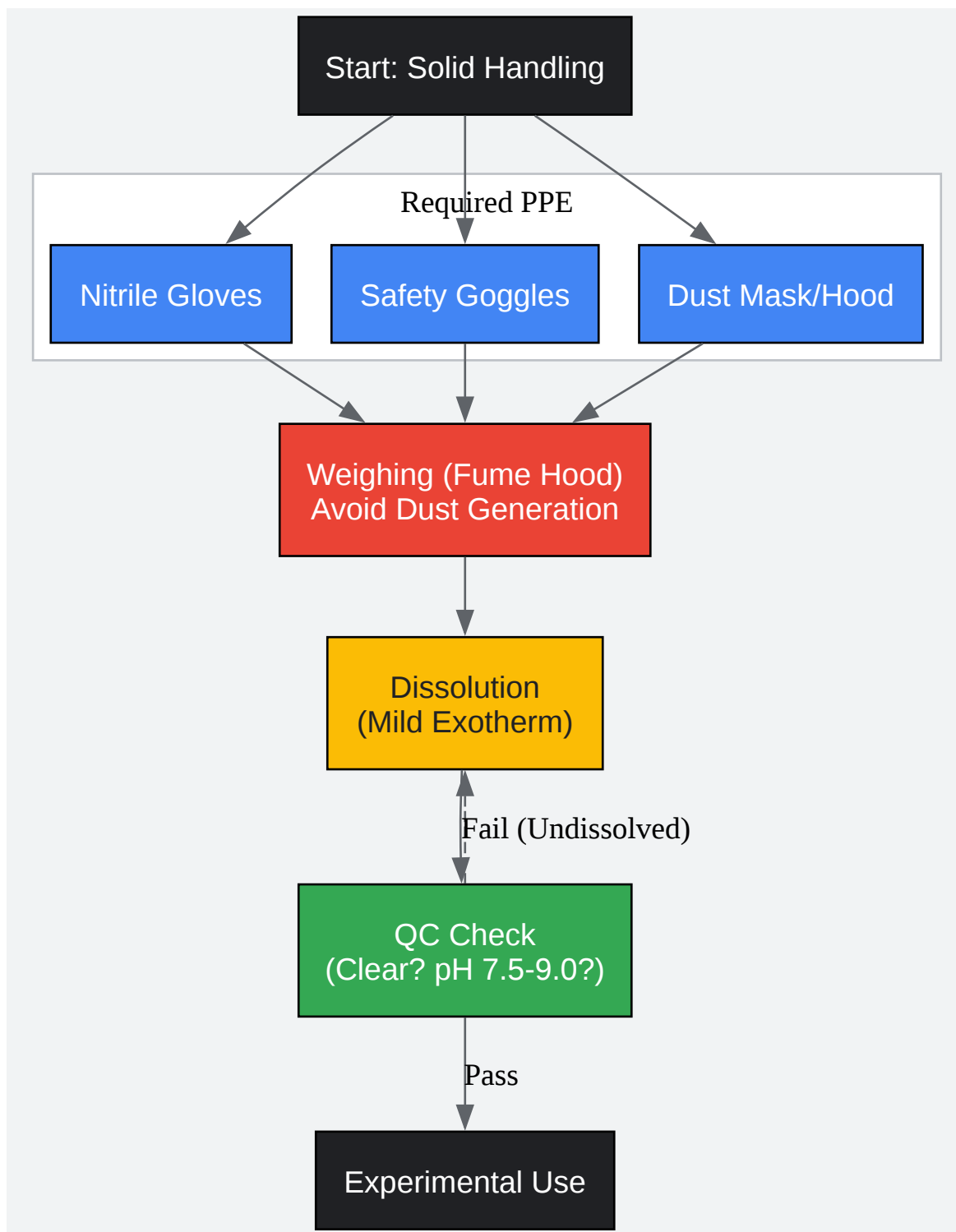
- **Sodium 2-naphthoate** (Solid)[1][5]
- Deionized Water (Type I, >18 MΩ)
- Volumetric Flask (Class A)
- Magnetic Stirrer
- PPE: Nitrile gloves (0.11mm min), Safety Goggles (EN 166), N95/P2 Respirator (if handling bulk powder).

Step-by-Step Workflow

- Calculation:
 - Target Volume: 100 mL
 - Target Conc: 1.0 M
 - Mass Required:
.
- Weighing:
 - Weigh 19.42 g of **Sodium 2-naphthoate** inside a fume hood to prevent dust inhalation.
- Dissolution:
 - Add approx. 70 mL of deionized water to a beaker.

- Add the powder slowly under magnetic stirring (300 RPM).
- Observation: The solution may become slightly warm.
- Adjustment:
 - Transfer to a 100 mL volumetric flask.
 - Dilute to volume with deionized water.
- Self-Validation (QC):
 - Clarity Check: Solution must be crystal clear. Turbidity indicates impurities or incomplete dissolution.
 - pH Check: Expected pH range 7.5 – 9.0. If pH > 10, suspect contamination with Sodium 2-naphtholate (phenolic salt).

Visualization: Safe Handling Workflow



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Figure 2: Operational workflow emphasizing PPE and Quality Control checkpoints.

Emergency Response & Disposal

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.^[6] Critical: Lift eyelids to ensure removal of particulates. The alkaline nature of the salt can cause lingering irritation.
- Skin Contact: Wash with soap and water.^{[6][7]} If redness persists (contact dermatitis), seek medical attention.
- Inhalation: Move to fresh air. If wheezing occurs (reactive airway irritation), administer oxygen.

Firefighting Measures

- Flammability: Combustible solid.
- Hazardous Combustion Products: Carbon oxides (), Sodium oxides.
- Extinguishing Media: Water spray, Alcohol-resistant foam, Dry chemical. Do not use solid water streams (may scatter dust).^[7]

Disposal Considerations (RCRA/EU Waste)

- Waste Code: Not listed as a P or U listed waste (US RCRA), but should be treated as chemical waste.
- Protocol: Dissolve in water and neutralize to pH 7 before disposal via a licensed chemical waste contractor.
- Prohibition: Do not discharge into storm drains or sanitary sewers without neutralization and approval.

References

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- To cite this document: BenchChem. [Advanced Technical Guide & Safety Protocol: Sodium 2-Naphthoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b096117/docs#advanced-technical-guide-safety-protocol-sodium-2-naphthoate>]

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